

Disperse Blue 102 mechanism of dyeing polyester fibers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse blue 102

Cat. No.: B041164

[Get Quote](#)

An In-depth Technical Guide to the Dyeing Mechanism of Polyester Fibers with **Disperse Blue 102**

Abstract

This technical guide provides a comprehensive examination of the core mechanism by which polyester fibers are dyed with C.I. **Disperse Blue 102**. Polyester, a hydrophobic and highly crystalline synthetic fiber, presents unique challenges for coloration.^{[1][2]} Dyeing is achieved using non-ionic disperse dyes, which possess low water solubility and can penetrate the compact fiber structure under specific conditions.^{[2][3]} This document details the physicochemical principles governing the dye-fiber interaction, including the multi-step dyeing process, the thermodynamics and kinetics of dye uptake, and the critical role of process parameters such as temperature and pH. Detailed experimental protocols and quantitative data are presented to serve as a resource for researchers and scientists in textile chemistry and material science.

Core Components of the Dyeing System

The Substrate: Polyester (PET) Fiber

Polyester, chemically known as polyethylene terephthalate (PET), is a synthetic polymer characterized by its hydrophobic nature and tightly packed, crystalline structure.^{[1][4][5]} This molecular arrangement results in very low moisture absorption and a lack of ionic groups, rendering it unreceptive to most water-soluble dye classes.^{[1][2]} A key property of polyester is

its glass transition temperature (T_g), which is approximately 80°C.[6] Below this temperature, the polymer chains are rigid, and the fiber is virtually undyeable. Above the T_g , the amorphous regions of the polymer gain mobility, increasing the intermolecular spaces (free volume) and allowing small dye molecules to diffuse into the fiber matrix.[2]

The Dye: C.I. Disperse Blue 102

Disperse Blue 102 is a non-ionic, single azo dye with low molecular weight, specifically designed for coloring hydrophobic fibers.[7][8] Its minimal water solubility is a defining characteristic, necessitating its application from a fine aqueous dispersion.[9][10][11]

Table 1: Chemical Properties of C.I. **Disperse Blue 102**

| Property | Value | Reference |
|---------------------|---|-------------|
| C.I. Name | Disperse Blue 102 | [7] |
| CAS Registry Number | 12222-97-8 | [7] |
| Molecular Formula | C ₁₅ H ₁₉ N ₅ O ₄ S | [7][12][13] |
| Molecular Weight | 365.41 g/mol | [7][12] |
| Chemical Class | Monoazo | [7][8] |

| Solubility | Sparingly soluble in water |[9][10] |

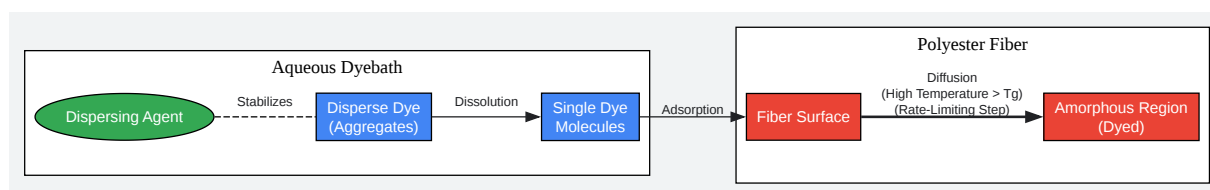
The Dyeing Mechanism: A Solid-Solution Model

The dyeing of polyester with disperse dyes is best described as a process of dye transfer from a liquid solvent (water) to a solid organic solvent (the fiber).[14][15] The mechanism involves a sequence of reversible steps, with the dye ultimately becoming physically entrapped within the fiber's amorphous regions.[11]

- **Dispersion in the Aqueous Phase:** The dye, being sparingly soluble, is milled into fine particles and added to the dyebath with a dispersing agent. This creates a stable dispersion of dye aggregates alongside a small concentration of dissolved single dye molecules.[9][15][16]

- **Adsorption onto the Fiber Surface:** The single dye molecules in solution migrate to the surface of the polyester fiber and are adsorbed.[9][17] An equilibrium is established between the dissolved dye, the dispersed dye aggregates, and the surface-adsorbed dye.
- **Diffusion into the Fiber Matrix:** This is the crucial, rate-determining step.[9] At temperatures above the fiber's T_g (typically 125-135°C for high-temperature dyeing), the polymer chains gain mobility, causing the fiber to swell.[11][18] This creates transient voids, allowing the adsorbed dye molecules to diffuse from the surface into the fiber's amorphous interior.[9][17][18]

Once inside the fiber, the dye molecules are held in place by weak intermolecular forces, primarily Van der Waals forces and hydrogen bonds between the dye's polar groups and the ester groups of the polyester.[2][11][17] As the temperature is lowered, the fiber structure contracts, physically trapping the dye molecules.[11]



[Click to download full resolution via product page](#)

Caption: The mechanism of disperse dyeing on polyester fibers.

Thermodynamics and Kinetics

Thermodynamic Principles

The transfer of disperse dye from the aqueous phase to the polyester fiber is a spontaneous process. Thermodynamic studies show that the dyeing process is endothermic and driven by a significant increase in entropy.[19]

- **Gibbs Free Energy (ΔG°):** The negative values indicate that the dyeing process is spontaneous.[19]

- Enthalpy (ΔH°): The positive values confirm the endothermic nature of the process, signifying that energy input (heat) is required to overcome the energy barriers for dye dissolution and diffusion.[\[19\]](#)
- Entropy (ΔS°): The positive values are the primary driving force. This is attributed to the release of structured water molecules surrounding the hydrophobic dye as it enters the hydrophobic fiber environment.

Table 2: Thermodynamic Parameters for Disperse Dye Sorption on Polyester

| Parameter | Typical Value Range | Interpretation | Reference |
|--|---------------------------------------|-------------------------------------|----------------------|
| Gibbs Free Energy (ΔG°) | -10 to -40 kJ/mol | Spontaneous process | [19] |
| Enthalpy (ΔH°) | +1.1 x 10 ⁻² to +29 kJ/mol | Endothermic process (physisorption) | [19] |

| Entropy (ΔS°) | +1.1 x 10⁻⁴ to +1.5 x 10⁻¹ kJ/mol·K | Entropy-driven process |[\[19\]](#) |

Kinetic Models

The rate of dyeing is of paramount importance for industrial applications. The overall process is generally governed by the diffusion of the dye within the fiber. Kinetic studies often show that the dyeing process conforms to a pseudo-second-order model, indicating that the rate-limiting step may involve interactions at two sites.[\[20\]](#)[\[21\]](#) The rate is highly sensitive to temperature; for instance, increasing the dyeing temperature from 85°C to 100°C can increase the diffusion rate nearly 48-fold.[\[2\]](#)

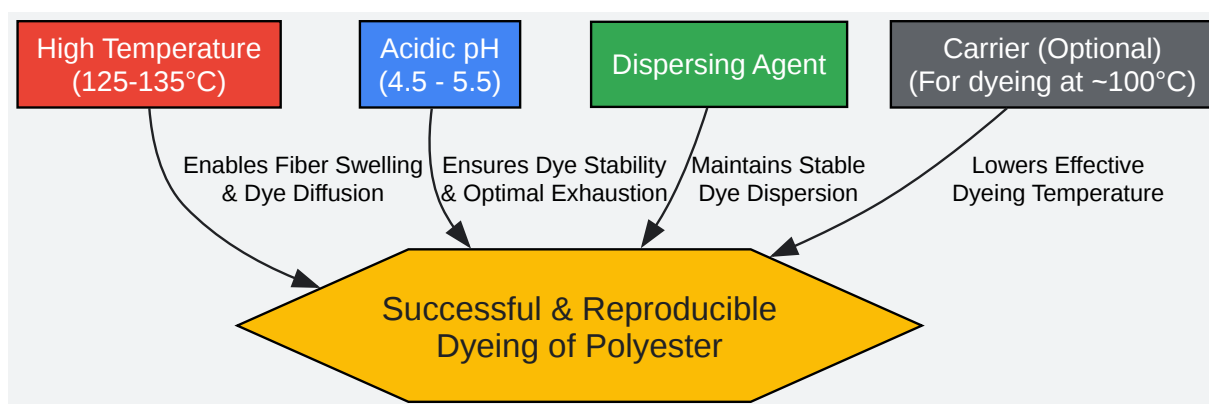
Critical Parameters in the Dyeing Process

Successful and reproducible dyeing of polyester depends on the strict control of several key parameters.

- Temperature: This is the most critical factor.[\[18\]](#) Dyeing must be carried out at temperatures well above the fiber's T_g. The standard high-temperature method uses 125-135°C to ensure

adequate fiber swelling and rapid dye diffusion.[10][18] Inconsistent temperature control can lead to shade variations and poor dye penetration.[18]

- pH: The dyebath must be maintained under acidic conditions, typically at a pH of 4.5 to 5.5, using a buffer like acetic acid.[14][22] This ensures the stability of the disperse dye and optimizes dye exhaustion.[14]
- Carriers: In the absence of high-pressure equipment, carriers can be used to facilitate dyeing at atmospheric pressure (around 100°C).[23][24] These organic chemicals act as swelling agents or plasticizers for the polyester, effectively lowering its Tg and allowing dye to penetrate at lower temperatures.[16][25][26] However, their use is declining due to environmental concerns and potential negative effects on dye fastness.[23][26]
- Dispersing Agents: These are essential additives that prevent the fine dye particles from aggregating in the dyebath, ensuring a stable and uniform dispersion throughout the dyeing cycle.[15][16]



[Click to download full resolution via product page](#)

Caption: Key factors influencing the success of polyester dyeing.

Experimental Protocols

Protocol for High-Temperature Exhaust Dyeing

This is the most common method for dyeing polyester with disperse dyes.[27]

- Dye Bath Preparation: Prepare a dyebath with a liquor-to-goods ratio of 10:1.[27]

- Add a dispersing agent (e.g., 0.5-1.0 g/L).[27]
- Add a pH buffer (e.g., acetic acid) to adjust the pH to 4.5-5.5.[14][27]
- Prepare a paste of **Disperse Blue 102** (e.g., 2% on weight of fiber) with a small amount of water before adding it to the dyebath to ensure proper dispersion.[14][28]
- Dyeing Procedure:
 - Introduce the pre-treated polyester fabric into the dyebath at 60°C.[28]
 - Increase the temperature at a controlled rate of 1-2°C per minute up to 130°C.[27]
 - Maintain the temperature at 130°C for 30-60 minutes to allow for dye diffusion and fixation.[27][28]
 - Cool the dyebath down to 60-70°C before draining.[28]

Protocol for Post-Dyeing Reduction Clearing

This step is critical for removing unfixed dye from the fiber surface, which significantly improves wash fastness.[27]

- Prepare a fresh bath containing:
 - Sodium Hydroxide (2 g/L)
 - Sodium Hydrosulfite (2 g/L)
- Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes.[27]
- Rinse the fabric thoroughly with hot and then cold water and dry.[28]

Protocol for Measuring Dye Uptake (Exhaustion %)

Dye uptake is determined by measuring the dyebath absorbance before and after the dyeing cycle using a UV-Vis spectrophotometer.

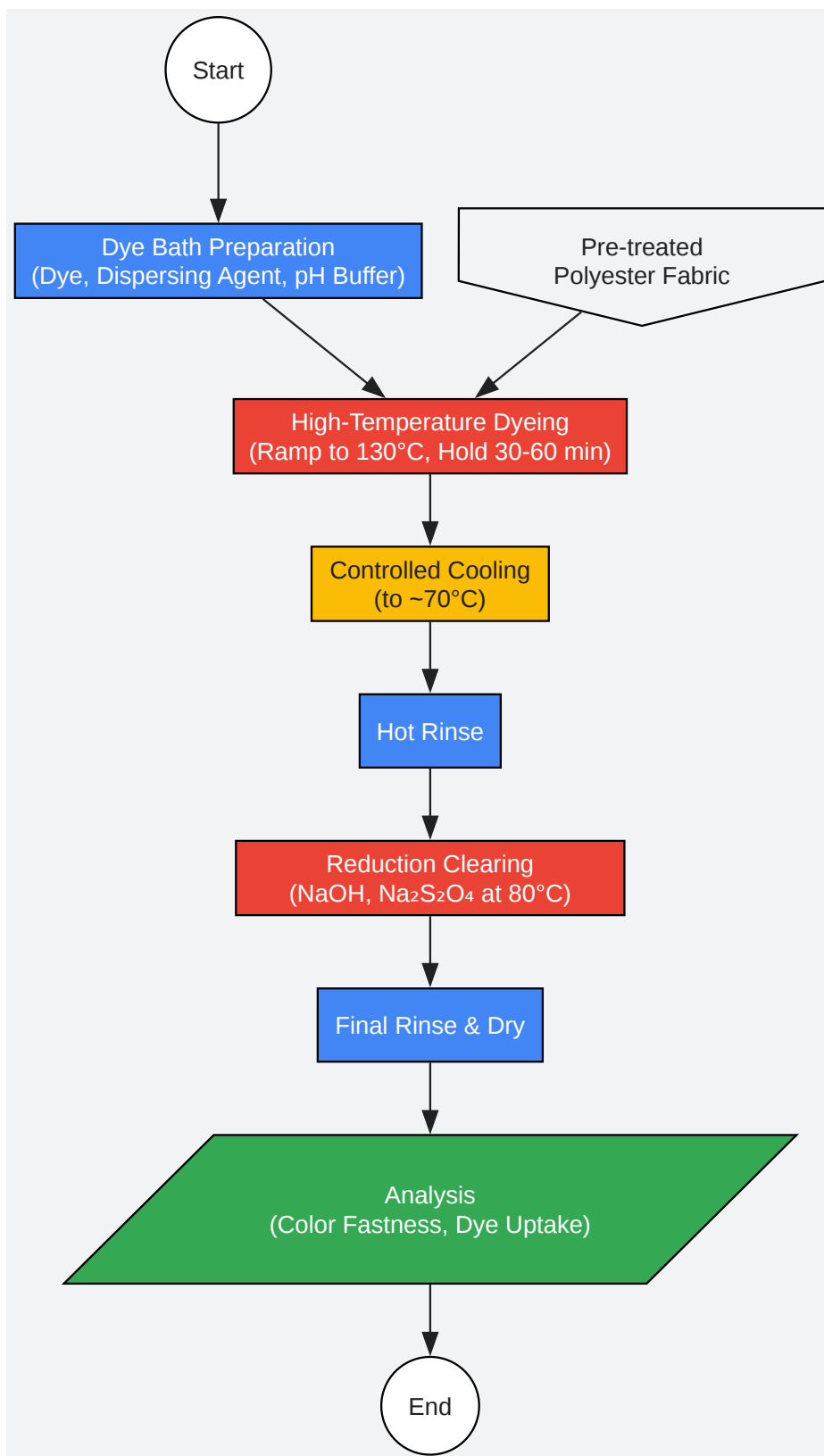
- Calibrate the spectrophotometer and measure the absorbance (A_0) of the initial dyebath at the dye's maximum wavelength (λ_{max}).
- After the dyeing process is complete, measure the absorbance (A_1) of the residual dyebath.
- Calculate the percentage of dye exhaustion (E%) using the formula:
 - $E\% = [(A_0 - A_1) / A_0] \times 100$

Quantitative Data Summary

Table 3: Typical Dye Uptake & Process Parameters

| Dyeing Method | Temperature (°C) | Time (min) | Key Additives | Typical Dye Uptake (%) | Reference |
|------------------|------------------|------------|-----------------------------|------------------------|--|
| High-Temperature | 125 - 135 | 30 - 60 | Dispersing Agent, pH Buffer | > 90 | [18] [27] |
| Carrier Dyeing | 90 - 100 | 60 - 90 | Carrier, Dispersing Agent | 70 - 85 | [15] [27] [29] |

| Thermosol | 180 - 210 | 1 - 2 | Padding Auxiliaries | 85 - 95 | [\[10\]](#)[\[27\]](#) |



[Click to download full resolution via product page](#)

Caption: Experimental workflow for high-temperature polyester dyeing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. skygroupchem.com [skygroupchem.com]
- 2. Basic principles of disperse dyeing - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 3. textile-yarn.com [textile-yarn.com]
- 4. Top 5 Polyester Fabric Dyeing Solutions | Fast & Colorfast [vietextile.com]
- 5. The Complete Guide to Polyester Dyeing Process: From Raw Fiber to Finished Fabric - JOYI LIFE [joyilife.com]
- 6. researchgate.net [researchgate.net]
- 7. worlddyevariety.com [worlddyevariety.com]
- 8. Disperse Blue 102 Blue Gfd 200% CAS: 12222-97-8 Disperse Dye - Disperse Blue 102 and Blue Gfd [orienchem.en.made-in-china.com]
- 9. Disperse dyes [m.chemicalbook.com]
- 10. alfa-chemistry.com [alfa-chemistry.com]
- 11. textilestudycenter.com [textilestudycenter.com]
- 12. echemi.com [echemi.com]
- 13. PubChemLite - Disperse blue 102 (C₁₅H₁₉N₅O₄S) [pubchemlite.lcsb.uni.lu]
- 14. textilelearner.net [textilelearner.net]
- 15. textilelearner.net [textilelearner.net]
- 16. textilestudycenter.com [textilestudycenter.com]
- 17. The Polyester Carrier Dyeing Process Using Disperse Dyes [colourinn.in]
- 18. autumnchem.com [autumnchem.com]
- 19. researchgate.net [researchgate.net]
- 20. scialert.net [scialert.net]

- 21. researchgate.net [researchgate.net]
- 22. scribd.com [scribd.com]
- 23. Carrier dyeing: pros and cons [textiletoday.com.bd]
- 24. Textile Knowledge : Carriers [textileengg.blogspot.com]
- 25. scribd.com [scribd.com]
- 26. textilelearner.net [textilelearner.net]
- 27. benchchem.com [benchchem.com]
- 28. scribd.com [scribd.com]
- 29. Dyeing of Polyester with Disperse Dyes: Part 2. Synthesis and Dyeing Characteristics of Some Azo Disperse Dyes for Polyester Fabrics - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Disperse Blue 102 mechanism of dyeing polyester fibers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041164#disperse-blue-102-mechanism-of-dyeing-polyester-fibers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com